

Application Notes and Protocols for the Analysis of Schisanlignone C

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Compound of Interest

Compound Name: Schisanlignone C

Cat. No.: B2717907

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Schisanlignone C, also known as Schisandrin C, is a bioactive dibenzocyclooctadiene lignan found in the fruits of *Schisandra chinensis*. This traditional Chinese medicine is utilized for its diverse pharmacological effects, including hepatoprotective and anti-inflammatory activities. Accurate and precise analytical methods are crucial for the quality control of raw materials, standardization of extracts, and pharmacokinetic studies of **Schisanlignone C**. These application notes provide detailed protocols for the quantitative analysis of **Schisanlignone C** using High-Performance Liquid Chromatography (HPLC), along with information on spectroscopic methods for structural elucidation.

Analytical Standards

For accurate quantitative analysis, a certified reference material (CRM) of **Schisanlignone C** should be used. These standards are available from various commercial suppliers and should come with a certificate of analysis detailing purity and characterization data.^{[1][2]}

Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

A validated HPLC method has been established for the simultaneous determination of eleven characteristic lignans in *Schisandra chinensis*, including **Schisanlignone C**.^[3] This method is

selective, precise, and accurate, making it suitable for routine quality control analysis.

Experimental Protocol: HPLC Analysis of Schisanlignone C

1. Instrumentation and Chromatographic Conditions:

- HPLC System: A standard HPLC system equipped with a UV detector.
- Column: Elite ODS C18 (250 mm × 4.6 mm, 5 µm) or equivalent.[3]
- Mobile Phase: A gradient of acetonitrile (A) and water (B).[3]
- Gradient Elution: A linear gradient elution is typically employed. A specific gradient profile would be optimized based on the separation of all target lignans.
- Flow Rate: 1.0 mL/min.[3]
- Column Temperature: 30°C.[3]
- Detection Wavelength: 217 nm.[3]
- Injection Volume: Typically 10-20 µL.

2. Preparation of Standard Solutions:

- Accurately weigh a suitable amount of **Schisanlignone C** reference standard.
- Dissolve in methanol or a compatible solvent to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Prepare a series of working standard solutions by serial dilution of the stock solution to construct a calibration curve.

3. Sample Preparation (for Schisandra chinensis fruit extract):

- Weigh a known amount of powdered, dried fruit material.

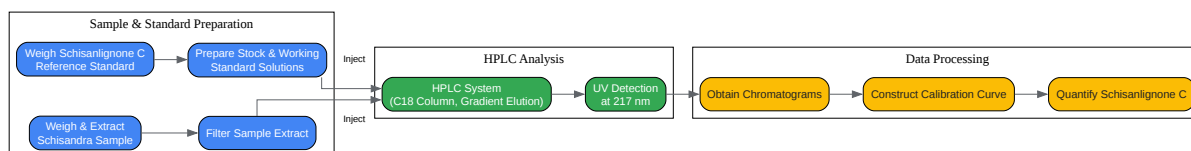
- Extract with a suitable solvent (e.g., methanol) using ultrasonication or reflux extraction.
- Filter the extract through a 0.45 µm membrane filter before injection into the HPLC system.

4. Method Validation Parameters:

The following table summarizes the performance characteristics of a validated HPLC method for the analysis of lignans, including **Schisanlignone C**, in *Schisandra chinensis*.^[3]

Parameter	Result
Linearity (r)	≥ 0.9995
Intra-day Precision (RSD)	< 0.43%
Inter-day Precision (RSD)	< 1.21%
Accuracy (Recovery)	99.51% to 101.31%
Repeatability (RSD)	< 2%

Experimental Workflow: HPLC Analysis



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Caption: Workflow for the quantitative analysis of **Schisanlignone C** by HPLC.

Structural Elucidation and Confirmation

For the unequivocal identification of **Schisanlignone C**, spectroscopic techniques such as Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are employed.

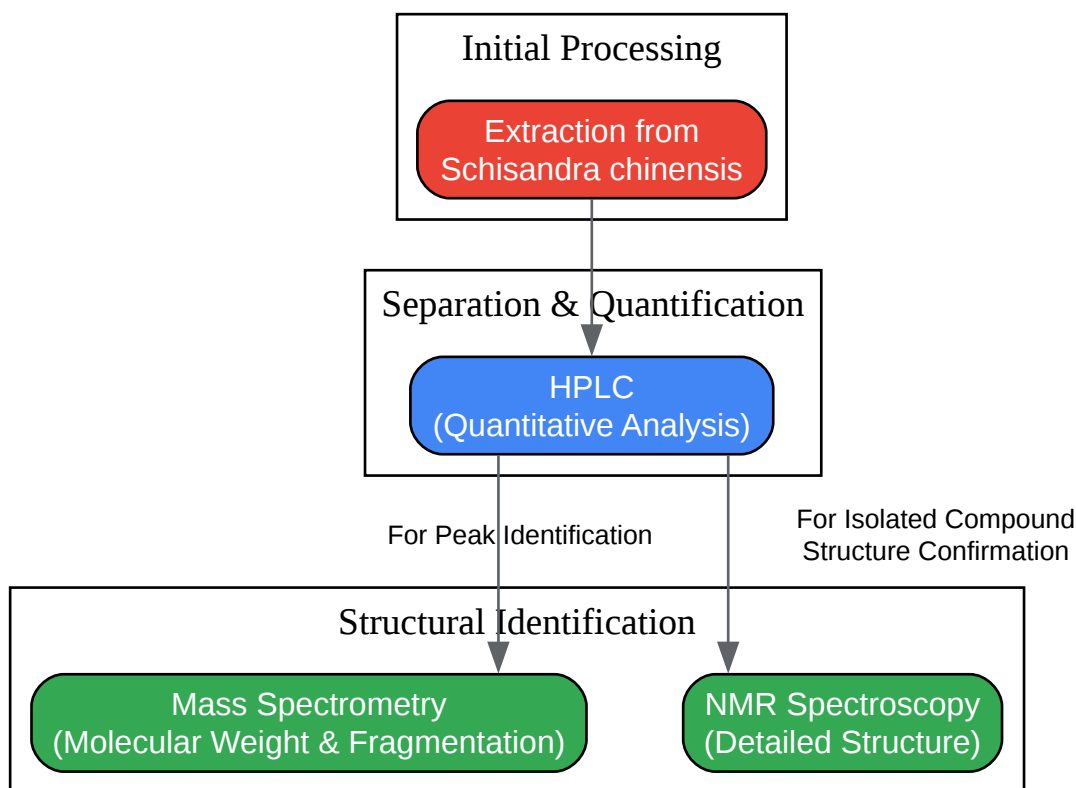
Mass Spectrometry (MS)

MS/MS analysis is a powerful tool for obtaining structural information about lignans.[4] The fragmentation pattern observed in the MS/MS spectrum provides a characteristic fingerprint for **Schisanlignone C**, allowing for its identification in complex mixtures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, including ^1H -NMR and ^{13}C -NMR, is essential for the complete structural elucidation of lignans.[5][6] While 1D NMR provides fundamental structural information, 2D NMR techniques (e.g., COSY, HSQC, HMBC) are used to establish the connectivity of atoms within the molecule. Quantitative ^{13}C NMR can also be utilized for the analysis of lignins and related compounds.[7][8]

Logical Relationship of Analytical Techniques



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Caption: Interrelationship of analytical techniques for **Schisanlignone C** analysis.

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